

Application Notes and Protocols for PF-05020182 In Vitro Experiments

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Compound of Interest

Compound Name: PF-05020182

Cat. No.: B15588791

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Introduction

PF-05020182 is a potent and selective opener of the Kv7 (KCNQ) family of voltage-gated potassium channels. It preferentially activates heteromeric Kv7.2/7.3 channels, as well as Kv7.4 and Kv7.3/7.5 channels, which are crucial regulators of neuronal excitability.[1] Its ability to enhance M-current activity makes it a valuable tool for in vitro research into epilepsy, neuronal hyperexcitability, and other related neurological disorders.[2] These application notes provide detailed protocols for the preparation of **PF-05020182** solutions for use in a variety of in vitro experimental settings.

Data Presentation

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₂₀ H ₂₅ N ₅ O ₂
Molecular Weight	383.45 g/mol
Appearance	Crystalline solid
Storage	Store at -20°C for long-term storage.

Solubility Data

Solvent	Solubility
DMSO	≥ 50 mg/mL
Ethanol	Sparingly soluble
Water	Insoluble

Biological Activity

Channel Subtype	EC ₅₀ (nM)
Human Kv7.2/7.3	334 ^[1]
Human Kv7.4	625 ^[1]
Human Kv7.3/7.5	588 ^[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **PF-05020182** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Weighing the Compound:** Carefully weigh out the desired amount of **PF-05020182** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.83 mg of **PF-05020182**.

- **Dissolution:** Add the weighed **PF-05020182** to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.
- **Mixing:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

Preparation of Working Solutions

Materials:

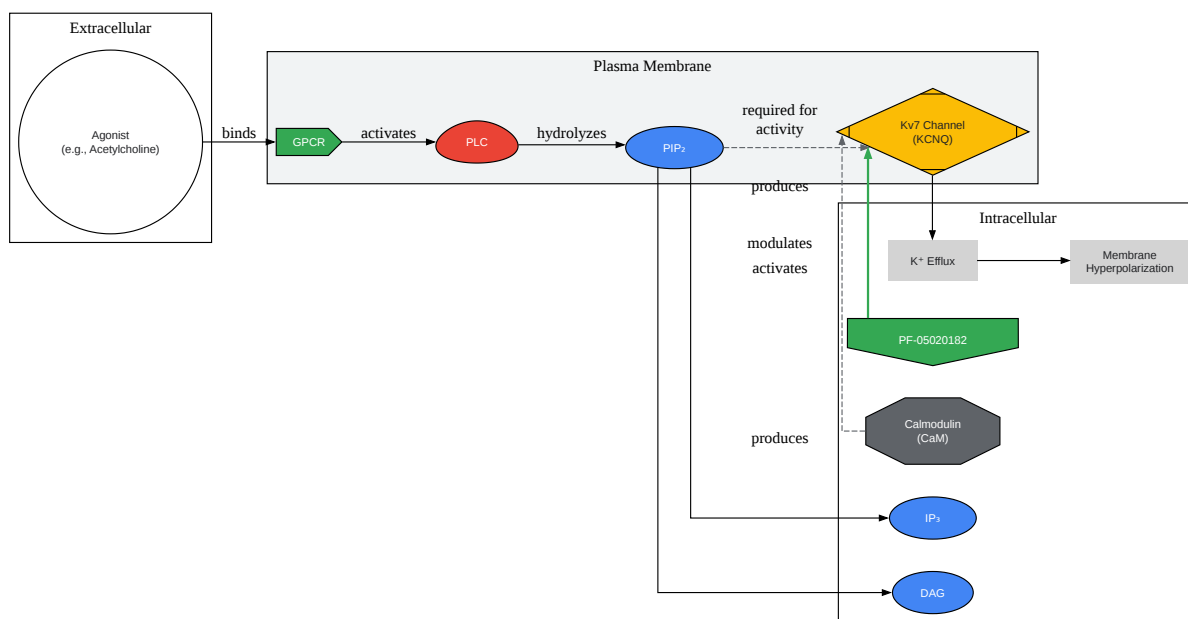
- 10 mM **PF-05020182** stock solution in DMSO
- Appropriate aqueous buffer for your in vitro experiment (e.g., cell culture medium, electrophysiology recording solution)
- Sterile tubes

Procedure:

- **Serial Dilution:** Perform serial dilutions of the 10 mM stock solution in your chosen aqueous buffer to achieve the desired final working concentration.
- **DMSO Concentration:** Ensure that the final concentration of DMSO in the working solution is kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced artifacts in your experiments. A vehicle control with the same final DMSO concentration should always be included in your experimental design.
- **Fresh Preparation:** It is recommended to prepare fresh working solutions for each experiment from the frozen stock solution.

Mandatory Visualizations

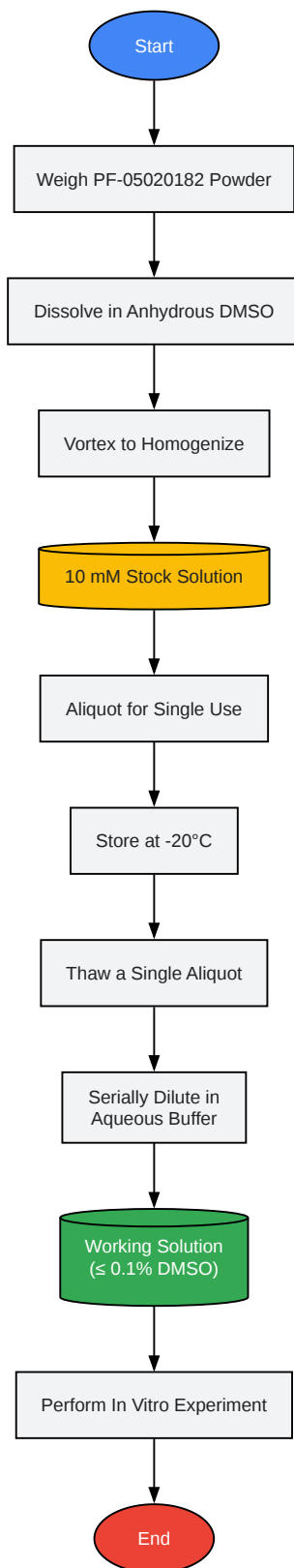
Signaling Pathway of Kv7 Channel Activation



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Caption: Simplified signaling pathway of Kv7 channel modulation.

Experimental Workflow for PF-05020182 Solution Preparation



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Caption: Workflow for preparing **PF-05020182** solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Discovery of a novel Kv7 channel opener as a treatment for epilepsy - PubMed [pubmed.ncbi.nlm.nih.gov]
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